

A Comprehensive Technical Guide to the Physicochemical Properties of Pure Guaijaverin

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Compound of Interest

Compound Name: Guaijaverin

Cat. No.: B191363

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Guaijaverin, a flavonoid glycoside also known as quercetin 3-O- α -L-arabinoside, is a natural bioactive compound predominantly found in the leaves of the guava plant (*Psidium guajava* L.). [1][2] It has garnered significant interest within the scientific community for its diverse pharmacological activities, including antioxidant, antimicrobial, anti-inflammatory, and potential anti-cancer properties.[3][4][5] This technical guide provides an in-depth overview of the core physicochemical properties of pure **Guaijaverin**, presents detailed experimental protocols for their determination, and visualizes its known interactions with key cellular signaling pathways. This document is intended to serve as a vital resource for researchers and professionals engaged in the study and development of **Guaijaverin** for therapeutic applications.

Physicochemical Properties of Guaijaverin

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. The key physicochemical data for pure **Guaijaverin** are summarized in the tables below.

Table 1: General and Physical Properties of Guaijaverin

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₈ O ₁₁	[6][7]
Molecular Weight	434.35 g/mol	[2][7][8][9]
Appearance	Light yellow to yellow solid	[8]
Melting Point	Not available	
Boiling Point	Not available	
CAS Number	22255-13-6	[3][6][8]

Table 2: Solubility and Partitioning Characteristics of Guaijaverin

Property	Value	Source
Solubility in Water	Sparingly soluble	[10]
Solubility in Organic Solvents	Soluble in DMSO (100 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[3][8]
Predicted logP	0.49	[10]
Predicted pKa (Strongest Acidic)	6.37	[10]

Experimental Protocols

Accurate determination of physicochemical properties requires standardized experimental protocols. The following sections detail the methodologies for key experiments.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[10]

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then measured.

Materials:

- Pure **Guaijaverin**
- Solvent of interest (e.g., water, DMSO, ethanol)
- Shaking incubator or orbital shaker
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification

Procedure:

- Add an excess amount of pure **Guaijaverin** to a known volume of the solvent in a sealed container.
- Place the container in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After the incubation period, cease agitation and allow any undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and centrifuge it to remove any remaining solid particles.
- Dilute the supernatant appropriately and determine the concentration of dissolved **Guaijaverin** using a validated analytical method such as HPLC or UV-Vis spectrophotometry.

Determination of Acid Dissociation Constant (pKa) by UV-Metric Titration

The pKa value, which indicates the strength of an acid, can be determined for ionizable compounds like **Guaijaverin** using UV-metric titration.

Principle: The UV-Vis absorption spectrum of a compound changes as it ionizes. By measuring the absorbance at a specific wavelength across a range of pH values, the pKa can be calculated.

Materials:

- Pure **Guaijaverin**
- A series of buffer solutions with known pH values
- UV-Vis spectrophotometer
- pH meter
- Volumetric flasks and pipettes

Procedure:

- Prepare a stock solution of **Guaijaverin** in a suitable solvent (e.g., methanol or ethanol).
- In a series of volumetric flasks, add a small, constant aliquot of the **Guaijaverin** stock solution.
- Dilute each flask to the final volume with a different buffer solution, covering a wide pH range (e.g., pH 2 to 12).
- Measure the UV-Vis absorption spectrum for each solution.
- Identify a wavelength where the absorbance of the ionized and non-ionized forms of **Guaijaverin** differs significantly.
- Plot the absorbance at this wavelength against the pH of the solutions.

- The pKa value corresponds to the pH at which the absorbance is halfway between the minimum and maximum values on the resulting sigmoidal curve.

Signaling Pathway Interactions

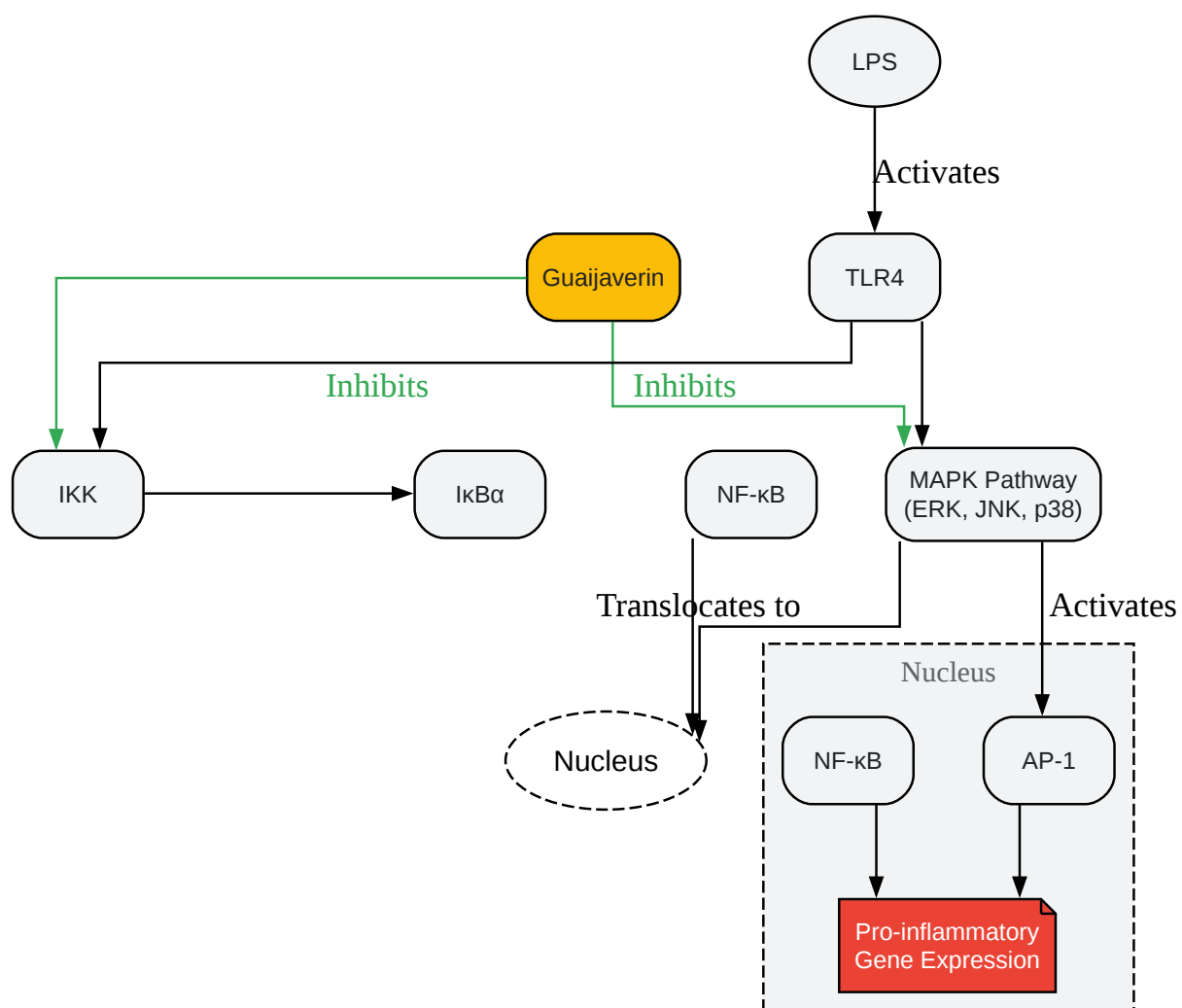
Guaijaverin exerts its biological effects by modulating various intracellular signaling pathways. Understanding these interactions is crucial for elucidating its mechanism of action and identifying potential therapeutic targets.

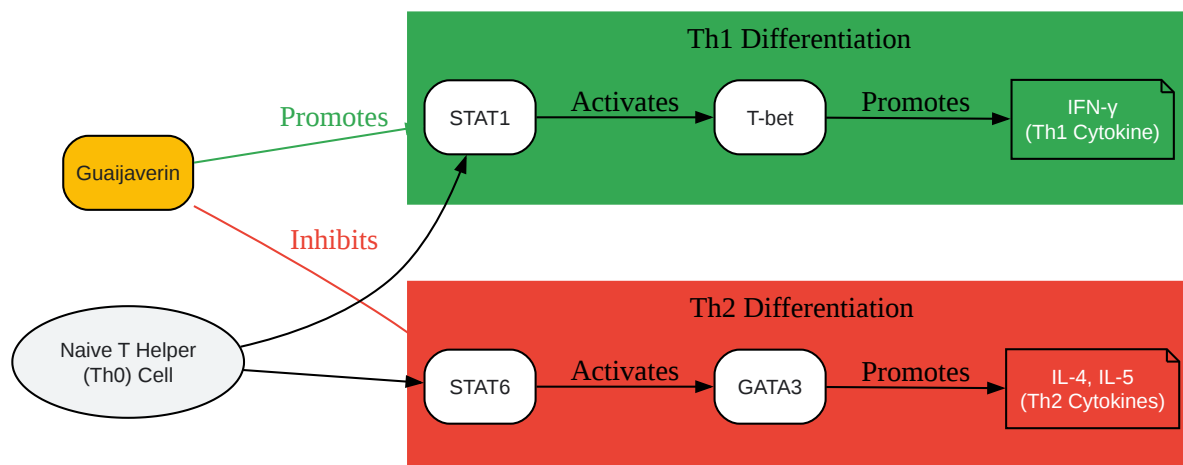
Modulation of Inflammatory and Immune Responses

Guaijaverin has been shown to influence key signaling pathways involved in inflammation and immune regulation.

1. NF- κ B and MAPK Signaling Pathways:

Guaijaverin, as a component of guava leaf extract, has been implicated in the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways.^{[3][5]} These pathways are central to the inflammatory response, and their inhibition by **Guaijaverin** can lead to a reduction in the production of pro-inflammatory mediators.





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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Bioactive Compounds from Guava Leaves (*Psidium guajava* L.): Characterization, Biological Activity, Synergistic Effects, and Technological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]
- 7. The butanol fraction of guava (*Psidium cattleianum* Sabine) leaf extract suppresses MMP-2 and MMP-9 expression and activity through the suppression of the ERK1/2 MAPK signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. Flavonoid fraction of guava leaf extract attenuates lipopolysaccharide-induced inflammatory response via blocking of NF- κ B signalling pathway in Labeo rohita macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. lup.lub.lu.se [lup.lub.lu.se]
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